

# Application Notes and Protocols for Viaspan in Kidney Preservation Research

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## Compound of Interest

Compound Name:	Viaspan
Cat. No.:	B611682

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These application notes provide a comprehensive overview and detailed protocols for the use of **Viaspan** (University of Wisconsin solution) in the preservation of kidneys in a research setting. This document outlines the mechanism of action, experimental procedures for both porcine and rodent models, and key viability assessment parameters.

## Introduction to Viaspan for Kidney Preservation

**Viaspan** is a specialized organ preservation solution designed to maintain the viability of organs, such as the kidney, during periods of cold ischemia.<sup>[1]</sup> Its formulation is based on mimicking the intracellular environment to mitigate cellular damage that occurs during hypothermic storage.<sup>[2]</sup> **Viaspan** is considered a gold standard in organ preservation and is frequently used as a benchmark against which new preservation solutions are compared.<sup>[2]</sup>

The protective effects of **Viaspan** are attributed to its unique composition, which addresses the primary challenges of cold storage, including cellular swelling, oxidative stress, and ATP depletion.<sup>[1][3]</sup>

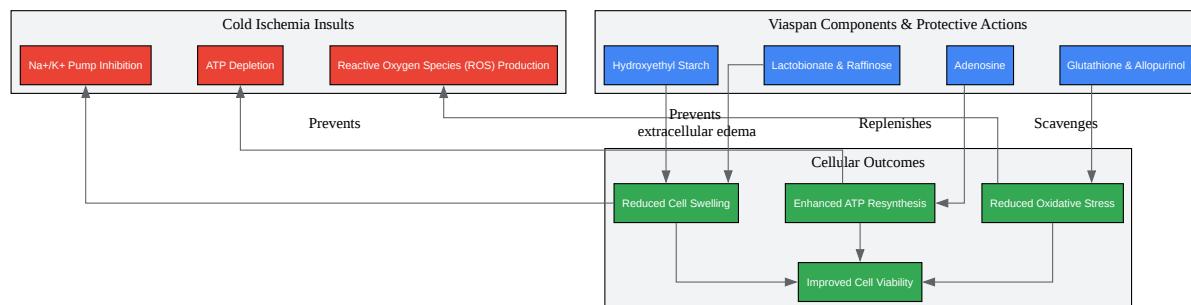
## Mechanism of Action

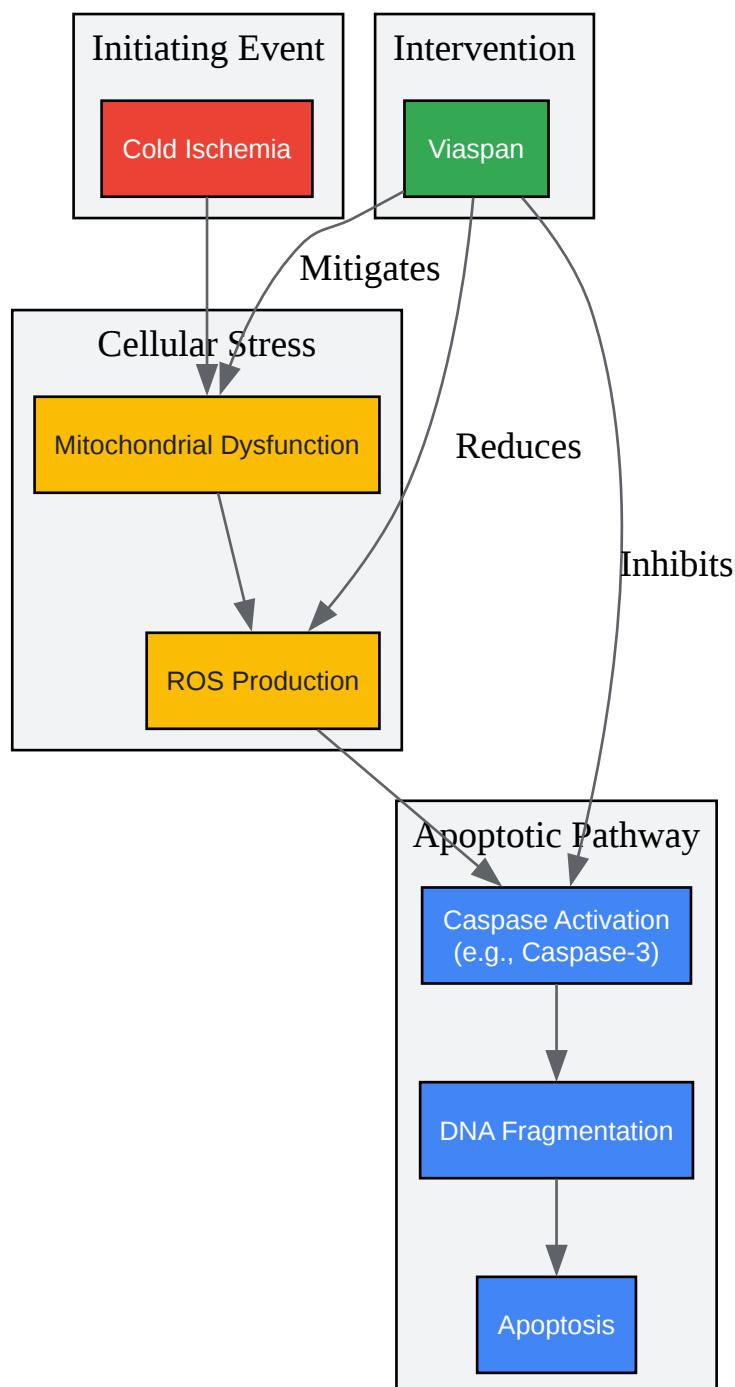
During cold ischemia, the inhibition of Na<sup>+</sup>/K<sup>+</sup> ATPase pumps leads to an influx of sodium and water, causing cellular edema and eventual lysis. **Viaspan** counteracts these effects through a combination of impermeant agents, antioxidants, and metabolic precursors.

Key components and their functions include:

- Lactobionate and Raffinose: These large, metabolically inert molecules act as impermeants, preventing the cellular swelling that is characteristic of hypothermic injury.[3][4][5][6]
- Hydroxyethyl Starch (HES): This colloid helps to prevent extracellular edema.[2][3][4]
- Glutathione and Allopurinol: Glutathione is a crucial antioxidant that combats the reactive oxygen species generated upon reperfusion.[3][7][8] Allopurinol inhibits xanthine oxidase, another source of damaging free radicals.[3]
- Adenosine: This component serves as a precursor for ATP synthesis, aiding in the recovery of cellular energy stores upon reperfusion.[3]
- High Potassium and Low Sodium Concentration: This ionic composition mimics the intracellular environment, reducing ion gradients across the cell membrane and minimizing cellular stress.[3]

Below is a diagram illustrating the key protective pathways of **Viaspan** during cold ischemia.





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